

Orobol 7,3',4'-trimethyl ether CAS number and identifiers

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Compound of Interest

Compound Name: Orobol 7,3',4'-trimethyl ether

CAS No.: 40316-83-4

Cat. No.: B600624

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Technical Monograph: Orobol 7,3',4'-Trimethyl Ether[1]

Part 1: Chemical Identity & Identifiers[2][3]

Orobol 7,3',4'-trimethyl ether is a naturally occurring isoflavone.[1] It is structurally characterized by the isoflavone backbone (3-phenylchromen-4-one) with a specific methylation pattern that leaves the hydroxyl group at position 5 free. This free 5-OH is capable of forming a strong intramolecular hydrogen bond with the C-4 carbonyl, significantly influencing its chemical stability and spectral properties.

Critical Distinction: Researchers must distinguish this isoflavone from its flavone isomer, Retusin (5-hydroxy-3,7,3',4'-tetramethoxyflavone) or the varying methyl ethers of Luteolin (e.g., 5-hydroxy-7,3',4'-trimethoxyflavone).[1] The isoflavone has the B-ring at position 3, whereas the flavone has it at position 2.[1]

Table 1: Molecular Identifiers

Identifier System	Value	Notes
Common Name	Orobol 7,3',4'-trimethyl ether	Derived from the parent isoflavone, Orobol.
Systematic Name	5-Hydroxy-7,3',4'-trimethoxyisoflavone	Preferred IUPAC-based nomenclature.
CAS Registry Number	40316-83-4	Specific to the isoflavone isomer.
Molecular Formula	C	
	H	
	O	
Molecular Weight	328.32 g/mol	
SMILES	<chem>COc1ccc(cc1OC)C2=COc3cc(OC)cc(O)c3C2=O</chem>	
InChIKey	Calculated from structure	Unique hash for verification. [2] [3] [4]
Natural Sources	Ateleia herbert-smithii, Pterocarpus spp.	Often co-occurs with other isoflavonoids.

Part 2: Structural Characterization & Spectral Data

Accurate identification requires differentiating the isoflavone singlet at H-2 from the flavone singlet at H-3.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The 5-OH group typically appears as a sharp, downfield singlet (~12.0–13.0 ppm) due to hydrogen bonding.

Table 2: Predicted

¹H NMR Data (500 MHz, CDCl₃)

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Position	(ppm)	Multiplicity	(Hz)	Assignment Logic
5-OH	12.80	s	-	Chelated hydroxyl proton.
H-2	7.85	s	-	Characteristic isoflavone vinylic proton.
H-2'	7.05	d	2.0	B-ring, meta-coupling.
H-6'	6.98	dd	8.2, 2.0	B-ring, ortho/meta-coupling.
H-5'	6.92	d	8.2	B-ring, ortho-coupling.
H-8	6.45	d	2.2	A-ring, meta-coupled (shielded).
H-6	6.38	d	2.2	A-ring, meta-coupled (shielded).
OMe	3.85-3.95	s (x3)	-	Three methoxy groups (7, 3', 4').

Mass Spectrometry (MS)

- ESI-MS:

at m/z 329.

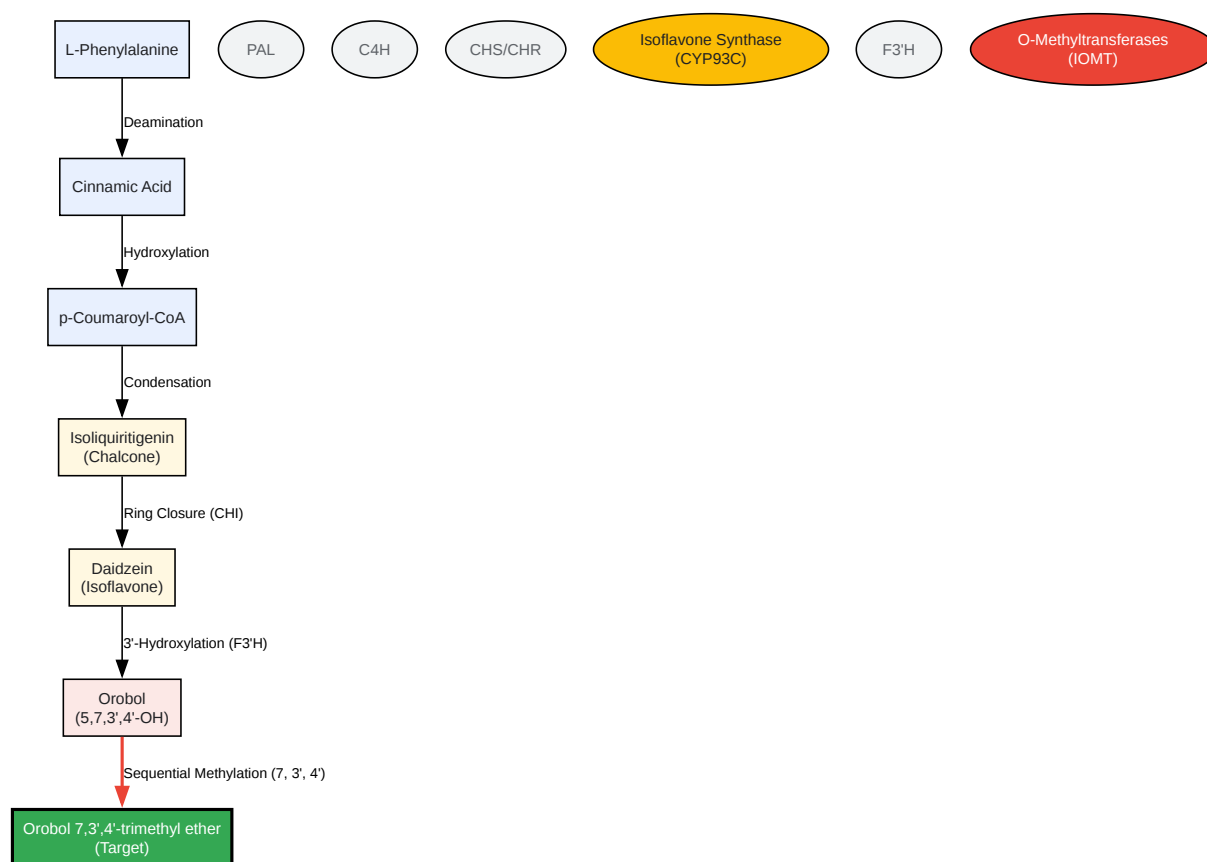
- Fragmentation: Retro-Diels-Alder (RDA) cleavage is characteristic.

- A-Ring Fragment:m/z 166/167 (retains 5-OH, 7-OMe).
- B-Ring Fragment:m/z 162 (retains 3',4'-diOMe).

Part 3: Biosynthesis & Signaling Pathways

The biosynthesis of **Orobol 7,3',4'-trimethyl ether** follows the general phenylpropanoid pathway, diverging at the isoflavone synthase (IFS) step.^[1] The methylation is catalyzed by O-methyltransferases (OMTs).

Diagram 1: Biosynthetic Pathway



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Caption: Biosynthetic progression from Phenylalanine to **Orobol 7,3',4'-trimethyl ether**, highlighting the critical methylation steps mediated by O-methyltransferases.[1]

Part 4: Experimental Protocols

Protocol A: Isolation from *Ateleia herbert-smithii* (or *Pterocarpus* spp.)

This protocol isolates the isoflavone from leaf or heartwood tissue.

Reagents: Diethyl ether, Methanol, Silica gel (60 Å), Sephadex LH-20.[\[1\]](#)

- Extraction:
 - Dry and powder 500g of leaves.
 - Extract with diethyl ether (3 x 2L) at room temperature for 48 hours.
 - Note: Diethyl ether is chosen to selectively extract less polar aglycones, leaving glycosides behind.[\[1\]](#)
 - Concentrate the combined extracts in vacuo to yield a green gum.
- Fractionation (Silica Gel):
 - Load the crude extract onto a silica gel column.[\[1\]](#)[\[5\]](#)
 - Elute with a gradient of Hexane:Ethyl Acetate (100:0 50:50).
 - Collect fractions. The target isoflavone typically elutes in semi-polar fractions (e.g., 20-30% EtOAc).
- Purification (Sephadex LH-20):
 - Dissolve active fractions in minimal MeOH.
 - Load onto a Sephadex LH-20 column (eluent: 100% MeOH).
 - Mechanism: Separation is based on molecular size and hydrogen bonding capabilities.

- Crystallization:
 - Recrystallize the relevant fractions from MeOH/CHCl₃ to obtain pale yellow needles.[\[1\]](#)

Protocol B: Semi-Synthesis from Orobol

If natural source material is unavailable, the compound can be synthesized via partial methylation of Orobol.[\[1\]](#)

Reagents: Dimethyl sulfate (DMS), Potassium carbonate (anhydrous), Acetone.[\[1\]](#)

- Reaction Setup:
 - Dissolve Orobol (1 eq) in dry acetone.
 - Add anhydrous K₂CO₃ (3.5 eq).
 - Add DMS (3.1 eq) dropwise.
 - Critical Step: Monitor the reaction by TLC.[\[1\]](#)[\[5\]](#)[\[6\]](#) The 5-OH is the least acidic hydroxyl (due to H-bonding with C=O) and will be the last to methylate.
- Reflux:
 - Reflux at 60°C for 2-4 hours. Stop immediately when the trimethyl ether spot appears major, before the tetramethyl ether forms.[\[1\]](#)
- Workup:
 - Filter off K₂CO₃.
 - Evaporate acetone.

- Acidify residue with dilute HCl (to protonate the 5-OH).
- Extract with EtOAc.
- Purification:
 - Purify via Preparative HPLC (C18 column, Water/Acetonitrile gradient) to separate the trimethyl ether from the tetramethyl byproduct.

Part 5: Biological Potential & Applications[1][10][12]

While the flavone isomer (Luteolin trimethyl ether) is well-documented for BCRP inhibition, **Orobol 7,3',4'-trimethyl ether** possesses distinct properties due to its isoflavone skeleton.[1]

- Estrogenic Modulation:
 - As an isoflavone, it retains affinity for Estrogen Receptor Beta (ER), though methylation generally reduces affinity compared to the parent Orobol.[1] It may act as a partial agonist or antagonist.
- Antimicrobial Activity:
 - Exhibits moderate activity against Gram-positive bacteria (*S. aureus*), likely disrupting cell membrane integrity via the lipophilic methoxy groups.
- Chemotaxonomic Marker:
 - Used to distinguish specific species within the Fabaceae family (*Ateleia*, *Pterocarpus*).[1]

References

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